

TGX-221 solubility and stability in DMSO

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Compound Focus: Tgx-221

CAS No.: 663619-89-4

Cat. No.: S549011

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Solubility and Stability Data

Property	Reported Value	Source / Context
Solubility in DMSO	10 mg/mL [1]	MedChemExpress
	~68.7 mg/mL (with gentle warming) [2]	ApexBio
	12 mg/mL [3]	Selleckchem
Molecular Weight	364.44 g/mol [2] [3]	-
Storage Temperature	-20°C [4] [2]	-
Solution Stability	Up to 3 months at -20°C [4]	-

Experimental Protocol for In Vitro Cell Culture

This protocol outlines the methodology for assessing **TGX-221** effects on cancer cell proliferation, based on published research [5].

Materials

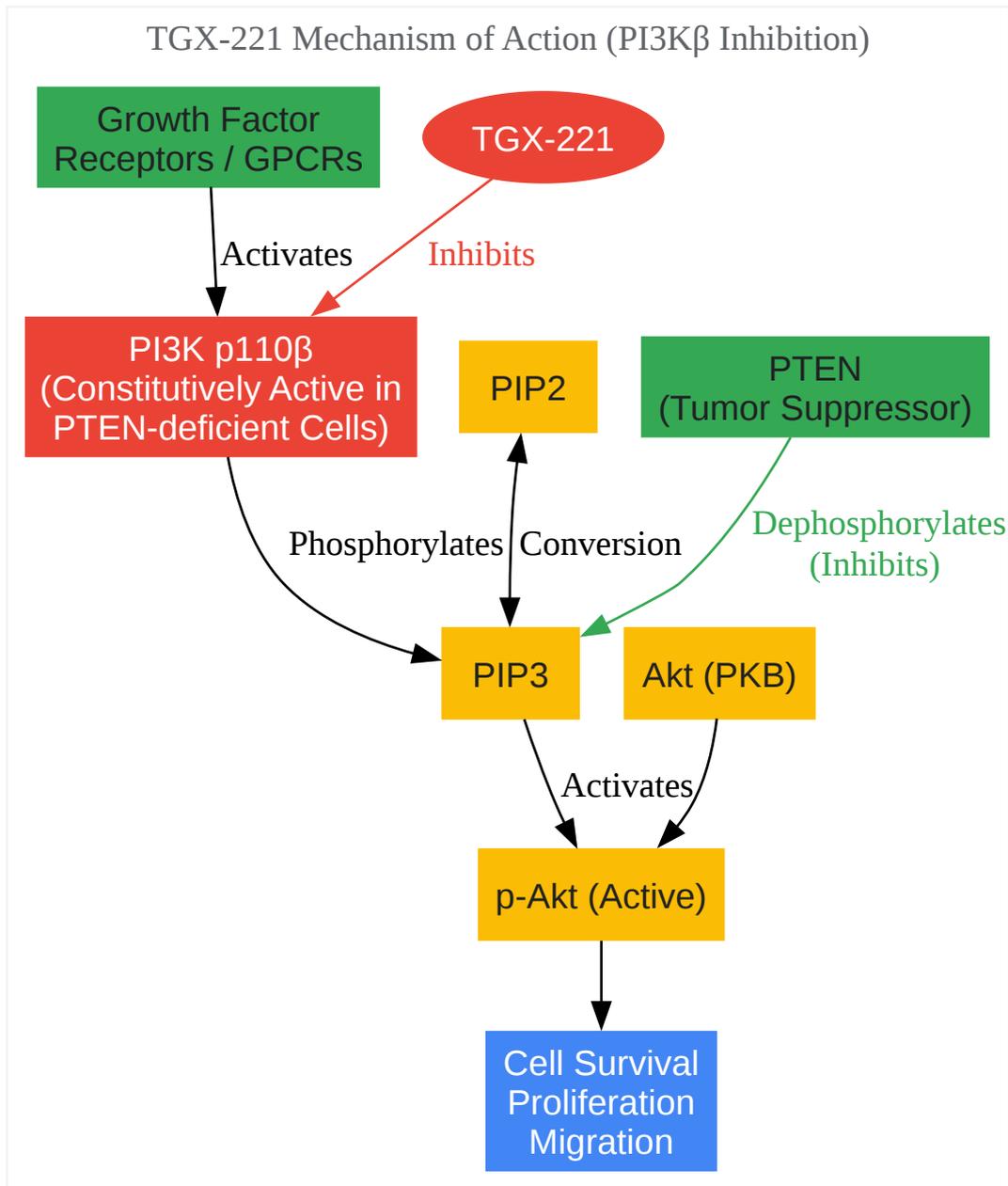
- **Cell Lines:** Human glioblastoma cells (e.g., U87, U251) or other relevant cancer cell lines [5].
- **Compound:** **TGX-221** [5].
- **Vehicle:** Anhydrous DMSO [5].
- **Culture Medium:** Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) [5].
- **Assay Kits:** Cell Counting Kit-8 (CCK-8) [5].
- **Equipment:** 96-well cell culture plate, spectrophotometric plate reader [5].

Procedure

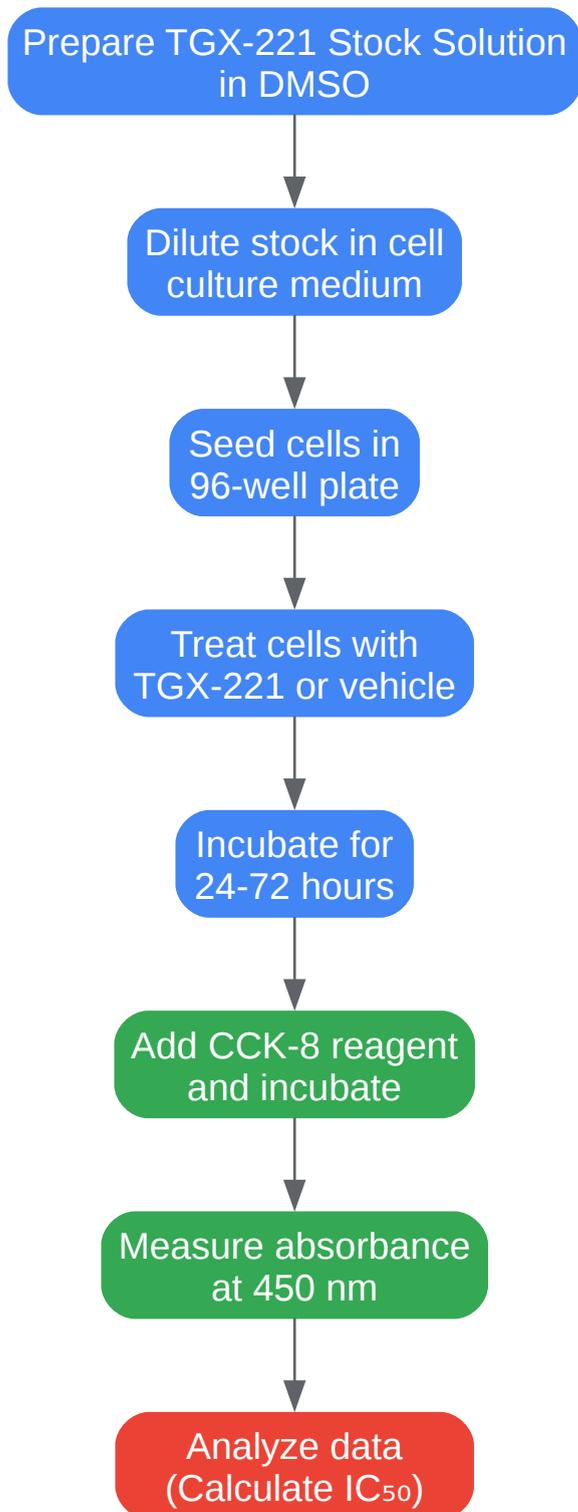
- **Stock Solution Preparation:** Dissolve **TGX-221** in anhydrous DMSO to prepare a concentrated stock solution (e.g., 10-100 mM). Aliquot and store at -20°C [5].
- **Cell Seeding:** Seed cells in 96-well plates at a density of approximately 8×10^3 cells per well in 100 μL of culture medium. Incubate overnight to allow cell attachment [5].
- **Compound Treatment:** Add **TGX-221** to the culture medium at desired final concentrations (e.g., 0, 10, 20, 40, 60 μM). Ensure the concentration of DMSO is the same in all wells, including the vehicle control [5].
- **Incubation:** Incubate cells for a predetermined time (e.g., 24, 48, 72 hours) [5].
- **Viability Assessment:** Add 5 μL of CCK-8 solution directly to each well containing 100 μL of fresh medium. Incubate at 37°C for 30 minutes [5].
- **Absorbance Measurement:** Measure the absorbance at 450 nm using a plate reader. The absorbance value is proportional to the number of viable cells [5].
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control group. Determine the half-maximal inhibitory concentration (IC_{50}) using non-linear regression analysis [5].

TGX-221 Signaling Pathway and Experimental Workflow

The following diagrams illustrate the core mechanism of **TGX-221** and a generalized experimental workflow for cell-based assays.



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Critical Experimental Considerations

- **Solubility Variability:** The noted discrepancy in solubility values is common in commercial compound data sheets. For high concentrations, gently warming the stock solution is recommended [2].
- **Solution Stability:** Adhere to the recommended storage conditions. Using fresh DMSO for stock preparation is critical, as moisture-absorbing DMSO can reduce solubility [3].
- **Vehicle Control:** Always include a vehicle control (DMSO at the same dilution as your highest treatment concentration) to account for any effects of the solvent itself.
- **Cellular Context:** **TGX-221** is a potent and selective p110 β inhibitor. Its effects are most pronounced in **PTEN-deficient cancer cells** (e.g., certain prostate, glioblastoma, and renal cell carcinomas), where signaling through the p110 β isoform is critical for growth and survival [6] [5] [7].

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